

Stability and storage conditions for (R)-(-)-2-Pentanol

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Compound of Interest

Compound Name: (R)-(-)-2-Pentanol

Cat. No.: B1631112

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Technical Support Center: (R)-(-)-2-Pentanol

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **(R)-(-)-2-Pentanol**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **(R)-(-)-2-Pentanol**?

A1: **(R)-(-)-2-Pentanol** should be stored in a cool, dry, and well-ventilated area.^[1] The recommended storage temperature is between 2-8°C in a refrigerator.^{[2][3]} It is crucial to keep the container tightly closed to prevent evaporation and moisture absorption.^{[4][5][6]} The storage area should be away from heat, sparks, open flames, and other sources of ignition as the compound is flammable.^{[1][4][5]}

Q2: What is the shelf life of **(R)-(-)-2-Pentanol**?

A2: The shelf life of **(R)-(-)-2-Pentanol** can vary depending on the supplier and storage conditions. If a retest or expiration date is not provided on the Certificate of Analysis (COA), it is recommended to inspect the product routinely to ensure it performs as expected. For products without a specified expiration date, a standard warranty of one year from the date of shipment is often applicable, assuming it has been stored correctly.

Q3: What are the signs of degradation or impurity in **(R)-(-)-2-Pentanol**?

A3: Signs of degradation can include a change in color from a colorless liquid, the presence of suspended particles, or a significant change in its characteristic odor.[7] It is also important to test for the presence of peroxides, especially before distillation or evaporation, as they can form over time.[4] A change in the optical rotation value may also indicate racemization or the presence of impurities.[2]

Q4: Is **(R)-(-)-2-Pentanol** sensitive to light or air?

A4: While specific data on the light sensitivity of **(R)-(-)-2-Pentanol** is limited, it is good practice to store it in a dark or amber glass bottle to protect it from light, which can potentially catalyze degradation.[8] The compound is sensitive to air due to its flammable nature and the potential for peroxide formation.[4][7] Therefore, it should be stored under an inert atmosphere (e.g., nitrogen or argon) for long-term storage to maintain high purity.

Q5: What materials are incompatible with **(R)-(-)-2-Pentanol**?

A5: **(R)-(-)-2-Pentanol** is incompatible with strong oxidizing agents.[1][4] Contact with these substances can lead to vigorous reactions, potentially causing fire or an explosion.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected reaction results or low yield	Degradation of (R)-(-)-2-Pentanol due to improper storage.	Verify the purity of the alcohol using Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy. Ensure the material has been stored at 2-8°C and protected from air and light.
Inconsistent analytical results (e.g., chromatography)	Presence of water or other impurities.	Use anhydrous (R)-(-)-2-Pentanol for moisture-sensitive reactions. Check for impurities using appropriate analytical techniques.
Visible particles or discoloration in the liquid	Contamination or degradation of the product.	Do not use the product. Dispose of it according to safety guidelines.
Safety incident (e.g., fire)	Improper handling or storage near ignition sources.	(R)-(-)-2-Pentanol is a flammable liquid. ^{[4][6][9]} Always handle it in a well-ventilated area, away from heat, sparks, and open flames. ^{[1][4][5]} Ensure proper grounding of containers when transferring the material to avoid static discharge. ^{[1][5]}

Data Presentation

Physical and Chemical Properties of (R)-(-)-2-Pentanol

Property	Value
Molecular Formula	C ₅ H ₁₂ O[2][7]
Molecular Weight	88.15 g/mol [2][7]
Appearance	Colorless, clear liquid[2]
Boiling Point	118-120 °C[10]
Density	0.809 - 0.812 g/mL at 20-25 °C
Refractive Index	n _{20/D} 1.406
Optical Rotation	[α] _{25/D} -13° (neat)
Flash Point	34 °C (93.2 °F) - closed cup[9]
Solubility	Slightly soluble in water. Soluble in alcohol.[7] [11]

Recommended Storage Conditions Summary

Parameter	Condition	Rationale
Temperature	2-8 °C[2][3]	To minimize evaporation and potential degradation.
Atmosphere	Tightly sealed container,[4][5] [6] inert gas for long-term storage.	To prevent contamination from air and moisture, and to reduce fire hazard.
Light	Protection from light (e.g., amber bottle).[8]	To prevent potential light-catalyzed degradation.
Incompatibilities	Away from strong oxidizing agents.[1][4]	To prevent hazardous reactions.

Experimental Protocols

Protocol 1: Purity Assessment by Gas Chromatography (GC)

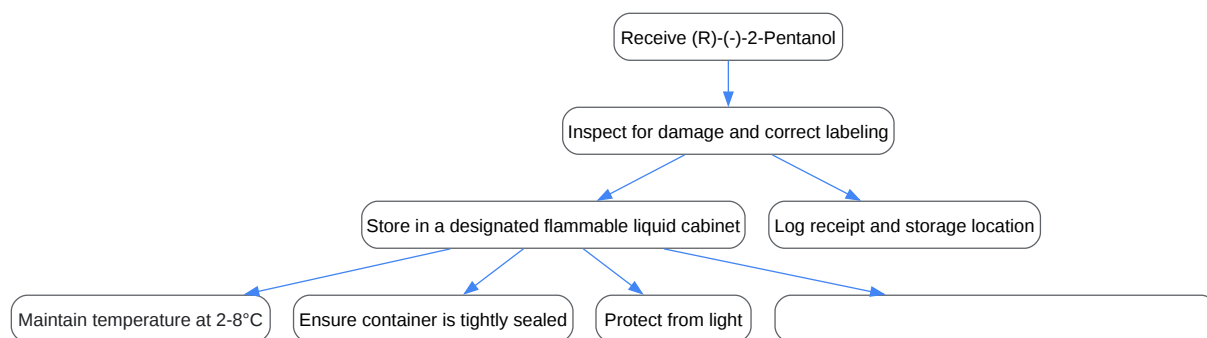
- Instrument: A standard gas chromatograph equipped with a flame ionization detector (FID).
- Column: A chiral capillary column suitable for separating alcohol enantiomers (e.g., a cyclodextrin-based column).
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injector and Detector Temperature: Set to 250 °C.
- Oven Temperature Program: Start at 50 °C, hold for 2 minutes, then ramp up to 150 °C at a rate of 10 °C/min.
- Sample Preparation: Prepare a dilute solution of **(R)-(-)-2-Pentanol** in a suitable solvent (e.g., dichloromethane).
- Injection: Inject 1 µL of the prepared sample.
- Analysis: The retention time of the main peak should correspond to that of a standard **(R)-(-)-2-Pentanol** sample. The peak area will determine the purity. The presence of a peak at the retention time of (S)-(+)-2-Pentanol would indicate the enantiomeric excess.

Protocol 2: Peroxide Test

- Reagents: Potassium iodide (KI) solution (10% w/v), glacial acetic acid, and starch indicator solution.
- Procedure:
 - Add 1 mL of **(R)-(-)-2-Pentanol** to a test tube.
 - Add 1 mL of glacial acetic acid.
 - Add 1 mL of the 10% KI solution.
 - Shake the mixture and let it stand for 5 minutes in the dark.
- Observation: The development of a yellow to brown color indicates the presence of peroxides. The intensity of the color is proportional to the peroxide concentration. Adding a

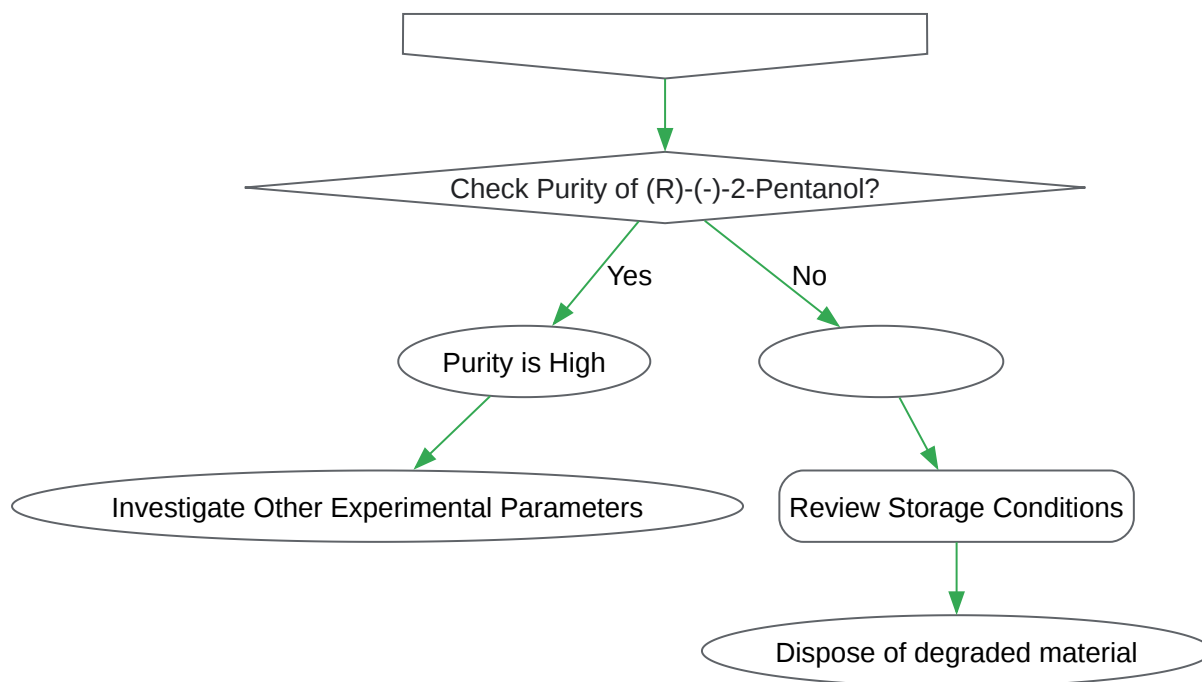
few drops of starch indicator solution will result in a blue-black color if peroxides are present.

Mandatory Visualizations



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Caption: Recommended workflow for the safe storage of **(R)-(-)-2-Pentanol**.



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Caption: A logical diagram for troubleshooting low experimental yields.

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